

Essential Safety and Operational Guide for Handling Mebeverine

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Compound of Interest

Compound Name: Mebeverine

Cat. No.: B1676125

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Mebeverine**. It includes procedural guidance on personal protective equipment, operational plans for handling and storage, and emergency protocols.

Hazard Identification and Classification

Mebeverine hydrochloride is classified as harmful if swallowed.[1][2] It may also cause mild skin irritation or an allergic skin reaction.[2]

Hazard Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[1][2]
Skin Sensitization	H317	May cause an allergic skin reaction[2]
Specific Target Organ Toxicity	H373	May cause damage to organs through prolonged or repeated exposure[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure. The following equipment should be used when handling **Mebeverine** powder or solutions.[1][3][4]

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1][5]	Protects eyes from dust particles and splashes.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and suitable protective clothing, such as a lab coat.[1][2][5]	Prevents direct skin contact and potential sensitization.[2]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or dust formation is likely, a full-face respirator should be used.[1][5]	Minimizes inhalation of harmful dust.

Operational and Disposal Plans

Safe Handling Protocols:

- Ventilation: Always handle **Mebeverine** in a well-ventilated place, such as a chemical fume hood.[1][5]
- Avoid Dust: Avoid the formation of dust and aerosols.[1][5]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands and any exposed skin thoroughly after handling.[1][2]
- Ignition Sources: Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.[5]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from foodstuff containers.[1]

- Recommended storage temperature is below 25°C or 30°C, protected from light.[6][7][8][9]

Disposal Plan:

- Product Disposal: Dispose of contents and container to an approved waste disposal plant or licensed chemical destruction facility in accordance with local, regional, and national regulations.[1][2][5]
- Contaminated Packaging: Containers can be triple-rinsed and offered for recycling or reconditioning.[5] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[5] For combustible packaging, controlled incineration is a possible option.[5] Unused medicine can also be returned to a local pharmacy for safe disposal.[6]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Ingestion	If swallowed, rinse mouth with water.[1][5] Do NOT induce vomiting.[2][5] Get medical help immediately.[1][5]
Inhalation	Move the person into fresh air.[1][2][5] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and consult a doctor.[5]
Skin Contact	Take off contaminated clothing immediately.[5] Wash the affected area with soap and plenty of water.[2][5] If skin irritation or a rash occurs, seek medical advice.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. [1][2][5] Consult a doctor.[2][5]

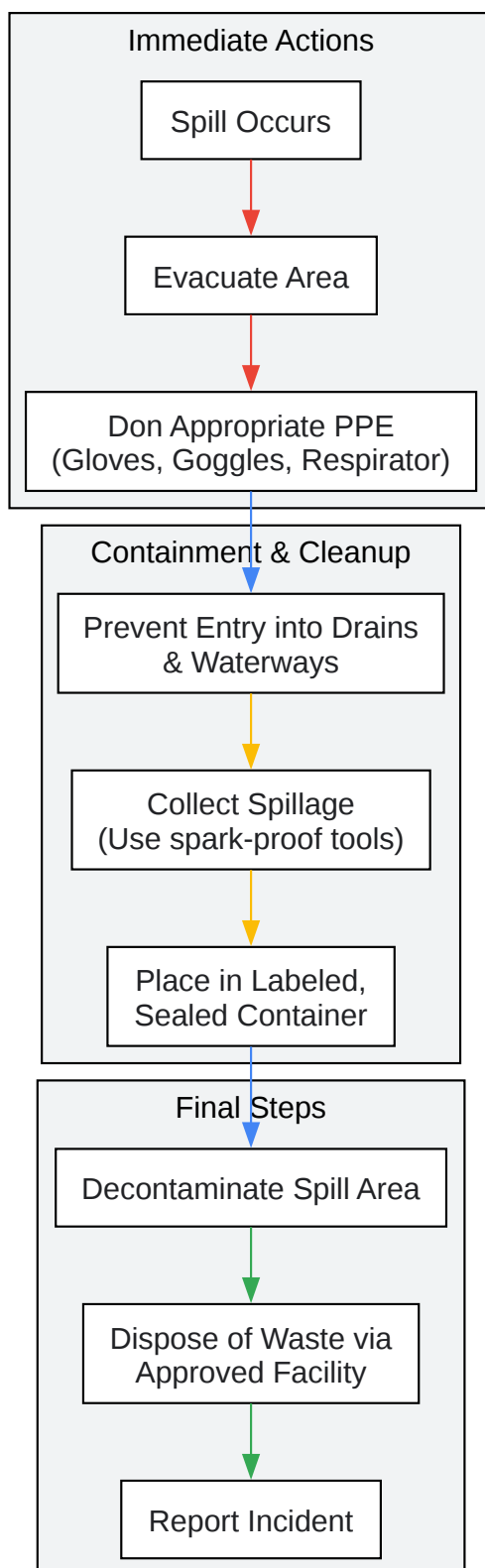
Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.^{[1][5]} Wear appropriate PPE, including gloves, safety goggles, and respiratory protection, to avoid contact with the substance and inhalation of dust.^{[1][5]}
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.^{[1][5]} Do not let the chemical enter drains, as discharge into the environment must be avoided.^{[1][5]}
- Containment and Cleaning: Collect the spilled material using spark-proof tools and place it into a suitable, closed container for disposal.^{[1][5]} Adhered or collected material should be promptly disposed of according to regulations.^[5]

Experimental Workflows

Mebeverine Spill Response Workflow

The following diagram outlines the logical workflow for safely managing an accidental spill of **Mebeverine**.



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Caption: Workflow for **Mebeverine** spill response.

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